Application Notes and Protocols: Utilizing 2-(Dimethylcarbamoyl)acetic Acid for Peptide Modification

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Compound of Interest

Compound Name:	*2-(Dimethylcarbamoyl)acetic acid*
CAS No.:	*42783-81-3*
Cat. No.:	*B1315549*

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Introduction: A Novel Reagent for N-Terminal Peptide Modification

In the landscape of peptide chemistry and drug discovery, the strategic modification of peptides is paramount to enhancing their therapeutic properties. Modifications can improve stability, modulate biological activity, and optimize pharmacokinetic profiles. This guide provides a comprehensive overview of the application of **2-(Dimethylcarbamoyl)acetic acid** as a versatile reagent for the N-terminal modification of peptides. The introduction of the dimethylcarbamoyl group can alter the charge and lipophilicity of a peptide, potentially influencing its bioactivity and cell permeability.

This document serves as a detailed technical resource for researchers, scientists, and drug development professionals, offering in-depth protocols, mechanistic insights, and practical guidance for the successful implementation of this modification in a laboratory setting. While direct literature on the use of **2-(Dimethylcarbamoyl)acetic acid** in peptide synthesis is not abundant, the protocols herein are adapted from well-established and validated methods for

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coupling carboxylic acids to the N-terminus of peptides during solid-phase peptide synthesis (SPPS).

Chemical Properties and Rationale for Use

2-(Dimethylcarbamoyl)acetic acid is a carboxylic acid functionalized with a dimethylcarbamoyl group. This structural feature makes it an attractive tool for peptide chemists for several reasons:

- N-Terminal Capping: The coupling of this acid to the free N-terminus of a peptide chain effectively "caps" the peptide. This is crucial for preventing unwanted side reactions in subsequent synthetic steps or for mimicking the N-terminal acetylation found in many natural proteins, which can enhance stability against enzymatic degradation[1].

- Modulation of Physicochemical Properties: The dimethylcarbamoyl moiety introduces a polar, non-ionizable group to the peptide's N-terminus. This can influence the peptide's overall solubility, hydrophilicity, and hydrogen bonding capacity, which are critical parameters for drug delivery and target interaction.

- Structural Mimicry: The dimethylcarbamoyl group can act as a mimic of other functional groups or peptide bonds, enabling the synthesis of novel peptidomimetics with potentially enhanced biological activity or receptor affinity.

Property	Value	Source
Chemical Formula	C5H9NO3	PubChem
Molecular Weight	131.13 g/mol	PubChem
Appearance	White to off-white crystalline powder	
Solubility	Soluble in DMF, DMSO, and water	

Reaction Mechanism: Amide Bond Formation

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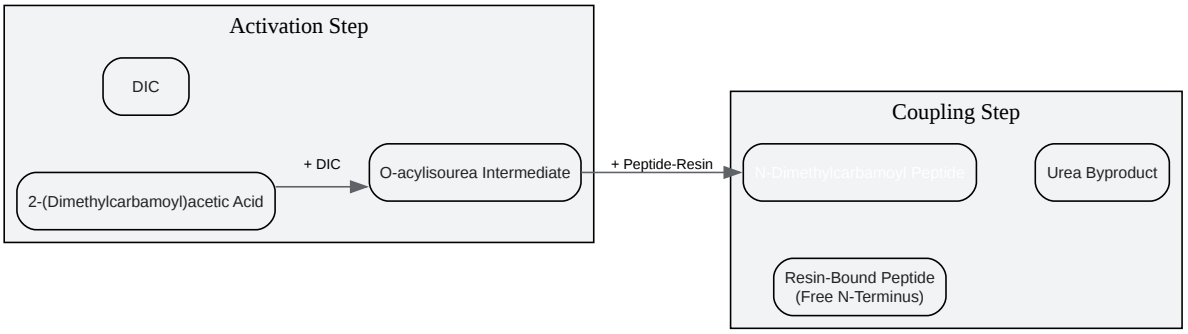
The core of modifying a peptide with **2-(Dimethylcarbamoyl)acetic acid** is the formation of a stable amide bond between the carboxylic acid group of the reagent and the primary amine of the peptide's N-terminus. This reaction requires the activation of the carboxylic acid to make it more susceptible to nucleophilic attack by the amine. Common coupling reagents used in solid-phase peptide synthesis (SPPS), such as carbodiimides (e.g., N,N'-Diisopropylcarbodiimide - DIC) or aminium/uronium salts (e.g., HATU, HBTU), are employed for this purpose[2].

The general mechanism, when using a carbodiimide like DIC, proceeds as follows:

- Activation: The carbodiimide reacts with the carboxylic acid of **2-(Dimethylcarbamoyl)acetic acid** to form a highly reactive O-acylisourea intermediate.
- Nucleophilic Attack: The free N-terminal amine of the resin-bound peptide acts as a nucleophile, attacking the carbonyl carbon of the O-acylisourea intermediate.
- Amide Bond Formation: A tetrahedral intermediate is formed, which then collapses to form the desired amide bond and a urea byproduct.

To minimize side reactions and potential racemization, an additive such as 1-Hydroxybenzotriazole (HOBt) or OxymaPure® is often included. These additives react with the O-acylisourea intermediate to form a more stable and selective active ester, which then reacts with the amine.



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Caption: General workflow for the coupling of **2-(Dimethylcarbamoyl)acetic acid** to a peptide.

Experimental Protocols

The following protocols are designed for standard solid-phase peptide synthesis (SPPS) using Fmoc chemistry. It is assumed that the peptide has been synthesized on a suitable resin and the final N-terminal Fmoc protecting group has been removed.

Protocol 1: N-Terminal Modification using DIC/OxymaPure Coupling

This protocol utilizes the widely used and cost-effective carbodiimide coupling method.

Materials:

- Resin-bound peptide with a free N-terminus
- **2-(Dimethylcarbamoyl)acetic acid**
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure®
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Piperidine solution (20% in DMF)
- Kaiser test kit

Procedure:

- Resin Preparation:

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- Swell the resin-bound peptide (1 eq) in DMF for 30-60 minutes in a peptide synthesis vessel.
- If the N-terminal Fmoc group is still present, perform deprotection by treating the resin with 20% piperidine in DMF (2 x 10 minutes).
- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.
- Perform a Kaiser test to confirm the presence of a free primary amine. The beads should turn a deep blue color.

- Coupling Reaction:
  - In a separate vial, dissolve **2-(Dimethylcarbamoyl)acetic acid** (3-5 eq) and OxymaPure® (3-5 eq) in DMF.
  - Add this solution to the swollen resin.
  - Add DIC (3-5 eq) to the reaction vessel.
  - Agitate the mixture at room temperature for 2-4 hours. The reaction progress can be monitored by taking a small sample of resin beads and performing a Kaiser test. A negative Kaiser test (beads remain colorless or yellow) indicates the reaction is complete.
- Washing:
  - Once the coupling is complete, drain the reaction solution.
  - Wash the resin thoroughly with DMF (3-5 times) followed by DCM (3-5 times) to remove excess reagents and byproducts.
- Cleavage and Deprotection:
  - Dry the resin under vacuum.
  - Cleave the peptide from the resin and remove side-chain protecting groups using an appropriate cleavage cocktail (e.g., TFA/TIS/H2O 95:2.5:2.5)[3]. The choice of cleavage cocktail will depend on the amino acid composition of the peptide and the resin used.

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- Precipitate the cleaved peptide in cold diethyl ether, centrifuge to pellet the peptide, and decant the ether.
- Wash the peptide pellet with cold ether and dry under vacuum.

Protocol 2: N-Terminal Modification using HATU Coupling

HATU is a more reactive and often more efficient coupling reagent, particularly for sterically hindered couplings.

Materials:

- Resin-bound peptide with a free N-terminus
- **2-(Dimethylcarbamoyl)acetic acid**
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxide hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Piperidine solution (20% in DMF)
- Kaiser test kit

Procedure:

- Resin Preparation:
  - Follow the same procedure as in Protocol 1 for resin swelling and Fmoc deprotection.
- Coupling Reaction:

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- In a separate vial, pre-activate the **2-(Dimethylcarbamoyl)acetic acid** (3-5 eq) by dissolving it in DMF with HATU (3-5 eq) and DIPEA (6-10 eq).
- Allow the activation mixture to stand for a few minutes.
- Add the activated solution to the deprotected resin-bound peptide.
- Agitate the mixture at room temperature for 1-2 hours. Monitor the reaction progress using the Kaiser test.

- Washing:
  - Follow the same washing procedure as in Protocol 1.
- Cleavage and Deprotection:
  - Follow the same cleavage and deprotection procedure as in Protocol 1.

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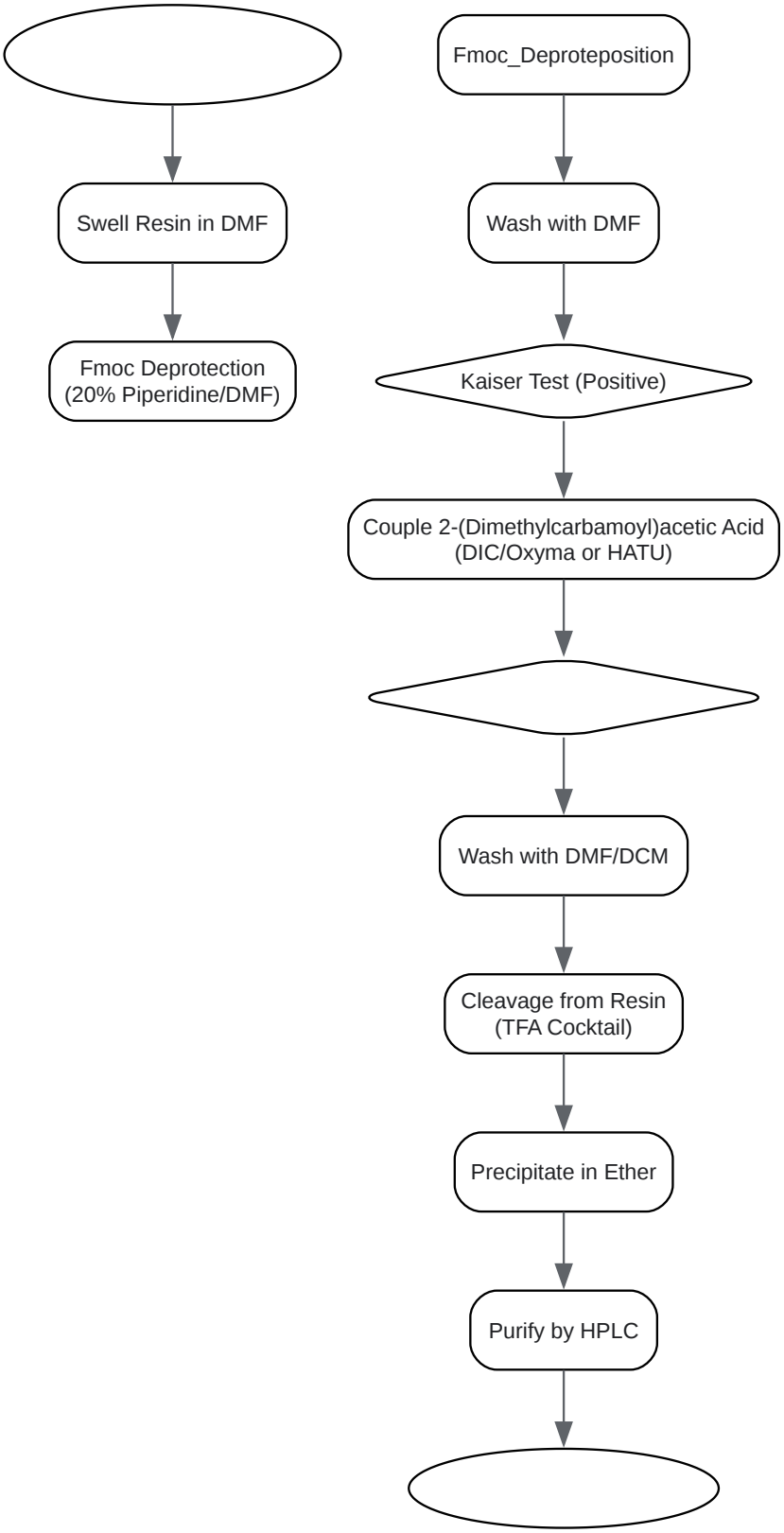

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Caption: Workflow for N-terminal modification with **2-(Dimethylcarbamoyl)acetic acid**.

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Characterization of the Modified Peptide

After synthesis and cleavage, it is essential to characterize the final product to confirm the successful modification and assess its purity.

High-Performance Liquid Chromatography (HPLC):

Reverse-phase HPLC is the standard method for purifying and analyzing peptides. The introduction of the dimethylcarbamoyl group may alter the retention time of the peptide compared to its unmodified counterpart.

Parameter	Typical Conditions
Column	C18 reverse-phase column
Mobile Phase A	0.1% TFA in water
Mobile Phase B	0.1% TFA in acetonitrile
Gradient	A linear gradient of 5-95% B over 30-60 minutes
Detection	UV absorbance at 214 nm and 280 nm

Mass Spectrometry (MS):

Mass spectrometry is used to confirm the identity of the modified peptide by determining its molecular weight. The expected mass of the N-terminally modified peptide will be the mass of the original peptide plus the mass of the added dimethylcarbamoylacetyl group (C5H7NO2), which is 113.05 Da (131.13 Da of the acid minus 18.02 Da of H2O).

- Expected Mass Shift: +113.05 Da

Troubleshooting

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Problem	Possible Cause	Suggested Solution
Incomplete Coupling	- Insufficient equivalents of reagents- Steric hindrance at the N-terminus	- Increase the equivalents of 2-(Dimethylcarbamoyl)acetic acid and coupling reagents.- Switch to a more reactive coupling reagent like HATU.
Side Reactions	- Impure reagents- Prolonged reaction times	- Use high-quality, fresh reagents.- Monitor the reaction closely with the Kaiser test and stop once complete.
Low Cleavage Yield	- Inappropriate cleavage cocktail- Incomplete deprotection of side chains	- Ensure the cleavage cocktail is appropriate for the peptide sequence and protecting groups used.- Extend the cleavage time if necessary.

Conclusion

2-(Dimethylcarbamoyl)acetic acid is a valuable reagent for the N-terminal modification of peptides. The protocols provided in this guide, based on standard and well-established peptide synthesis methodologies, offer a reliable framework for incorporating the dimethylcarbamoyl group onto the N-terminus of a peptide chain. The resulting modification can impart desirable physicochemical properties, potentially enhancing the therapeutic potential of the peptide. As with any chemical synthesis, careful optimization of reaction conditions and thorough characterization of the final product are crucial for success.

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